

N-(4-bromobenzenesulfonyl)benzamide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(4-bromobenzenesulfonyl)benzamide

Cat. No.: B2623528

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An in-depth technical guide on **N-(4-bromobenzenesulfonyl)benzamide** is not available at this time due to a lack of publicly accessible data, including its CAS number and molecular weight. Searches for this specific compound did not yield dedicated scientific literature or database entries necessary to fulfill the request for a comprehensive whitepaper, experimental protocols, and pathway visualizations.

However, information is available for the related precursor, 4-bromobenzenesulfonyl chloride, which is a key reagent in the synthesis of various sulfonamides.

Physicochemical Properties of Related Compounds

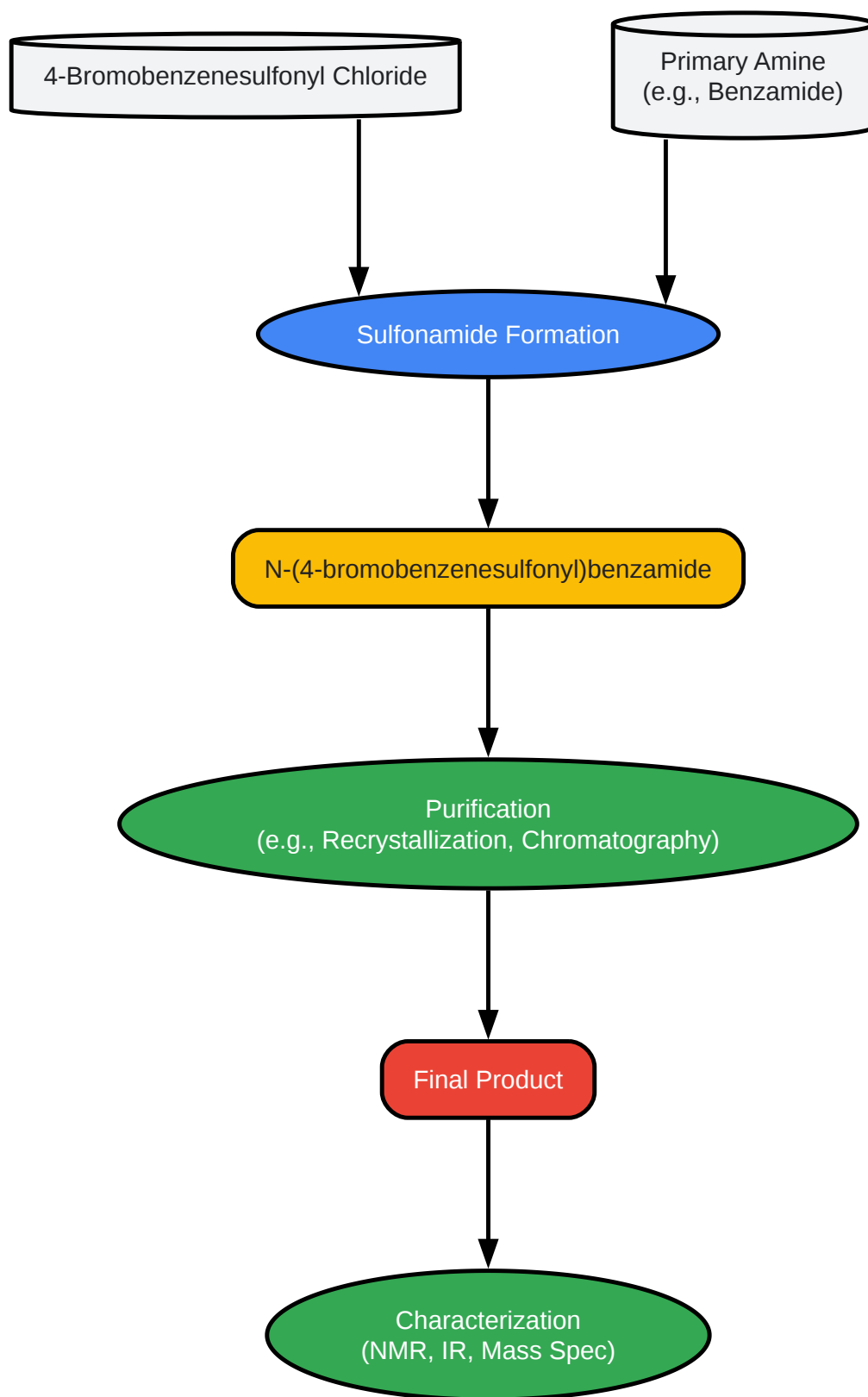
For the benefit of researchers working with related structures, the following table summarizes key data for relevant precursor and analog compounds.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
4-Bromobenzenesulfonyl chloride	98-58-8[1][2]	C ₆ H ₄ BrClO ₂ S	255.52[2]
4-Bromobenzenesulfonamide	701-34-8[3]	C ₆ H ₆ BrNO ₂ S	236.09[3]
4-Bromobenzamide	698-67-9[4]	C ₇ H ₆ BrNO	200.03[4]

Synthesis of Sulfonamides

The synthesis of N-substituted sulfonamides, a class of compounds to which **N-(4-bromobenzenesulfonyl)benzamide** belongs, generally involves the reaction of a sulfonyl chloride with a primary or secondary amine. This reaction is a fundamental method for creating stable sulfonamide linkages.

A general workflow for the synthesis of a sulfonamide, such as N-allyl-N-benzyl-4-methylbenzenesulfonamide, is presented below. This process typically involves two main steps: the formation of the initial sulfonamide from the sulfonyl chloride and an amine, followed by further substitution on the nitrogen atom if required.



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Caption: Generalized workflow for the synthesis and characterization of N-substituted sulfonamides.

Experimental Protocols

While a specific protocol for **N-(4-bromobenzenesulfonyl)benzamide** is unavailable, a general procedure for the synthesis of related N-acylated sulfonamides involves the reaction of a sulfonamide with an acyl chloride.

General N-Acylation of a Sulfonamide:

- A solution of the primary sulfonamide (1 equivalent) in a suitable solvent (e.g., dichloromethane, tetrahydrofuran) is prepared in a reaction vessel.
- A base (e.g., pyridine, triethylamine; 1.1-1.5 equivalents) is added to the solution.
- The acyl chloride (e.g., benzoyl chloride; 1-1.2 equivalents) is added dropwise to the stirred solution, typically at a reduced temperature (e.g., 0 °C).
- The reaction mixture is allowed to warm to room temperature and stirred for a specified period (monitored by TLC).
- Upon completion, the reaction is quenched with water or a dilute acid solution.
- The organic layer is separated, washed with brine, dried over an anhydrous salt (e.g., MgSO₄), and the solvent is removed under reduced pressure.
- The crude product is then purified, commonly by recrystallization or column chromatography.

Biological Activity of Related Compounds

Sulfonamides are a well-established class of compounds with a broad range of biological activities. Derivatives of benzenesulfonamide have been investigated for their potential as anti-inflammatory, antimicrobial, and antioxidant agents. For instance, certain novel benzenesulfonamide derivatives bearing carboxamide functionality have demonstrated significant *in vivo* anti-inflammatory and *in vitro* antimicrobial activities[5][6]. The N-benzylbenzenesulfonamide moiety is also found in compounds that exhibit inhibition against γ -secretase, an enzyme implicated in Alzheimer's disease[7].

Due to the absence of specific data for **N-(4-bromobenzenesulfonyl)benzamide**, further research would be required to determine its physicochemical properties, develop precise experimental protocols for its synthesis and analysis, and to investigate its potential biological activities and associated signaling pathways.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. usbio.net [usbio.net]
- 3. 4-Bromobenzenesulfonamide | C₆H₆BrNO₂S | CID 69696 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromobenzamide | C₇H₆BrNO | CID 69683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Biological Activity Evaluation of Some New Benzenesulphonamide Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 7. par.nsf.gov [par.nsf.gov]
- To cite this document: BenchChem. [N-(4-bromobenzenesulfonyl)benzamide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2623528#n-4-bromobenzenesulfonyl-benzamide-cas-number-and-molecular-weight]

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